

Hsdvhk-NH2 Cell Migration Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: Hsdvhk-NH2

Cat. No.: B612407

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Application Notes

The peptide **Hsdvhk-NH2** is a potent antagonist of the integrin $\alpha\beta3$ -vitronectin interaction, demonstrating a very low IC50 value.^{[1][2][3]} Integrin $\alpha\beta3$ plays a crucial role in cell adhesion to the extracellular matrix (ECM) protein vitronectin, a process fundamental to cell migration. By blocking this interaction, **Hsdvhk-NH2** effectively inhibits cell migration, a key process in angiogenesis, wound healing, and cancer metastasis.

This document provides detailed protocols for assessing the inhibitory effect of **Hsdvhk-NH2** on cell migration using two widely accepted in vitro methods: the Wound Healing (Scratch) Assay and the Transwell (Boyden Chamber) Assay. The protocols are optimized for Human Umbilical Vein Endothelial Cells (HUVECs), a well-established model for studying angiogenesis and cell migration, and a cell line on which **Hsdvhk-NH2** has shown inhibitory effects on proliferation and migration.^{[1][2]}

The provided protocols can be adapted for other adherent cell types and are intended to serve as a comprehensive guide for researchers investigating the anti-migratory potential of **Hsdvhk-NH2** and similar compounds.

Experimental Protocols

Two primary methods are detailed below to quantitatively and qualitatively assess the effect of **Hsdvhk-NH2** on cell migration.

Wound Healing (Scratch) Assay

This assay is a straightforward and cost-effective method to study collective cell migration.

a. Materials

- HUVECs
- Endothelial Cell Growth Medium (EGM)
- Fetal Bovine Serum (FBS)
- Phosphate-Buffered Saline (PBS)
- **Hsdvhk-NH2** peptide
- 6-well tissue culture plates
- Sterile 200 μ L pipette tips
- Inverted microscope with a camera

b. Protocol

- Cell Seeding: Seed HUVECs in 6-well plates and culture until they form a confluent monolayer.
- Scratch Creation: Using a sterile 200 μ L pipette tip, create a straight "scratch" or wound in the center of the cell monolayer.
- Washing: Gently wash the wells with PBS to remove detached cells and debris.
- Treatment: Replace the PBS with fresh EGM containing various concentrations of **Hsdvhk-NH2** (e.g., 0, 1, 10, 100 ng/mL). A vehicle control (the solvent used to dissolve **Hsdvhk-NH2**) should also be included.

- Imaging (Time 0): Immediately after adding the treatment, capture images of the scratch at predefined locations using an inverted microscope.
- Incubation: Incubate the plates at 37°C in a 5% CO₂ incubator.
- Imaging (Time X): Capture images of the same locations at regular intervals (e.g., 6, 12, 24 hours) to monitor the closure of the scratch.
- Data Analysis: Measure the area of the scratch at each time point using image analysis software (e.g., ImageJ). The rate of cell migration can be calculated as the change in the wound area over time.

Transwell (Boyden Chamber) Assay

This assay assesses the migration of individual cells through a porous membrane towards a chemoattractant.

a. Materials

- HUVECs
- EGM with reduced serum (e.g., 0.5% FBS)
- EGM with a chemoattractant (e.g., 10% FBS)
- **Hsdvbk-NH₂** peptide
- Transwell inserts (e.g., 8 µm pore size) for 24-well plates
- Cotton swabs
- Methanol (for fixation)
- Crystal Violet stain
- Inverted microscope

b. Protocol

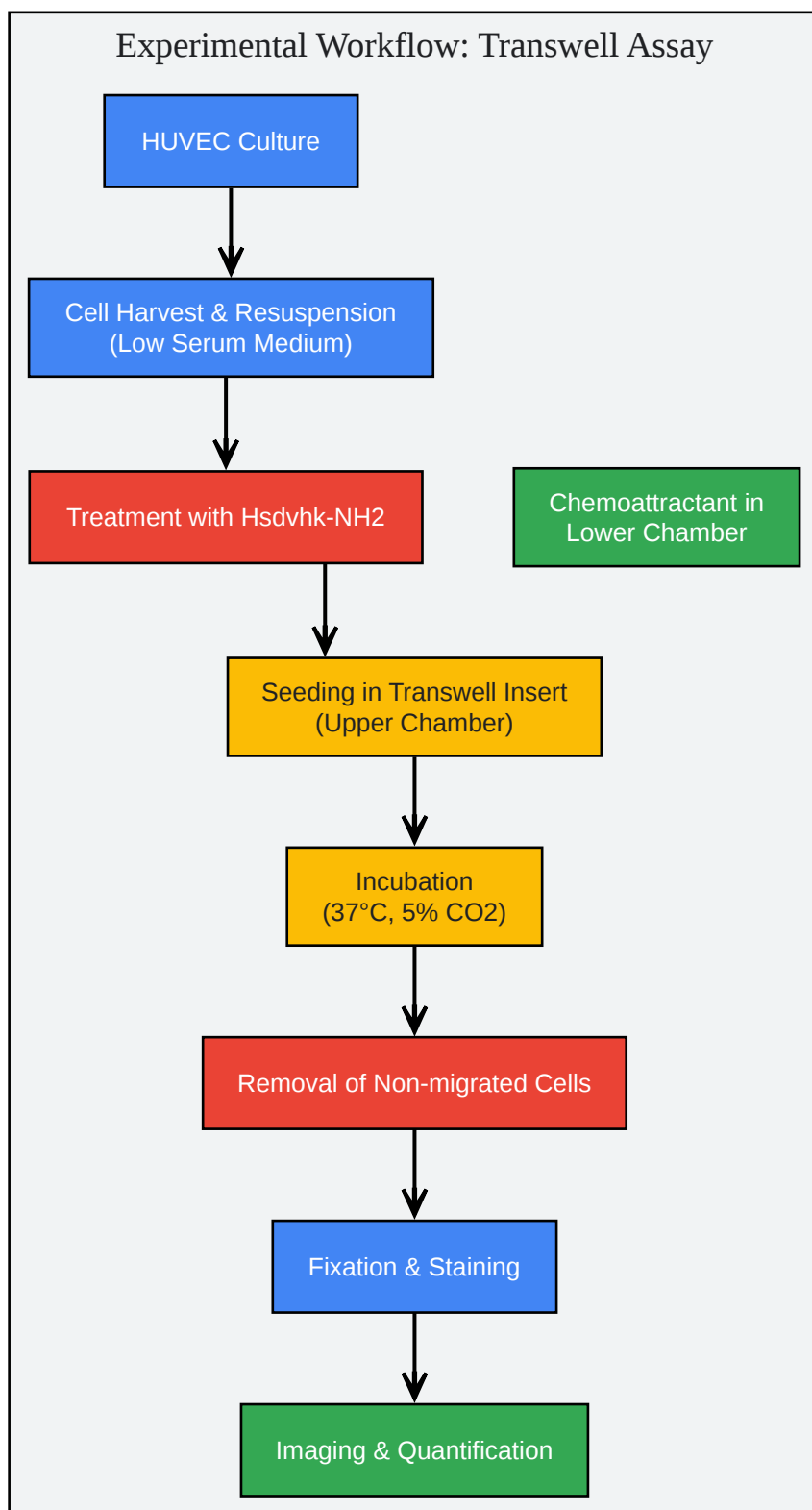
- Cell Preparation: Culture HUVECs to ~80% confluency. Harvest the cells and resuspend them in EGM with reduced serum.
- Treatment Preparation: Prepare cell suspensions containing different concentrations of **Hsdvbk-NH2** (e.g., 0, 1, 10, 100 ng/mL) and a vehicle control.
- Assay Setup:
 - Add EGM with a chemoattractant to the lower chamber of the 24-well plate.
 - Place the Transwell inserts into the wells.
 - Seed the **Hsdvbk-NH2**-treated cell suspension into the upper chamber of the inserts.
- Incubation: Incubate the plate at 37°C in a 5% CO₂ incubator for a period that allows for cell migration but not proliferation (e.g., 4-6 hours, to be optimized for your specific cells).
- Removal of Non-migrated Cells: Carefully remove the inserts from the wells. Use a cotton swab to gently wipe the inside of the insert to remove non-migrated cells.
- Fixation and Staining:
 - Fix the migrated cells on the underside of the membrane by immersing the insert in methanol.
 - Stain the fixed cells with Crystal Violet.
- Imaging and Quantification:
 - Wash the inserts to remove excess stain.
 - Allow the membrane to dry.
 - Image the underside of the membrane using an inverted microscope.
 - Count the number of migrated cells in several random fields of view. The average number of cells per field represents the migration rate.

Data Presentation

The quantitative data obtained from the cell migration assays can be summarized in the following table for clear comparison.

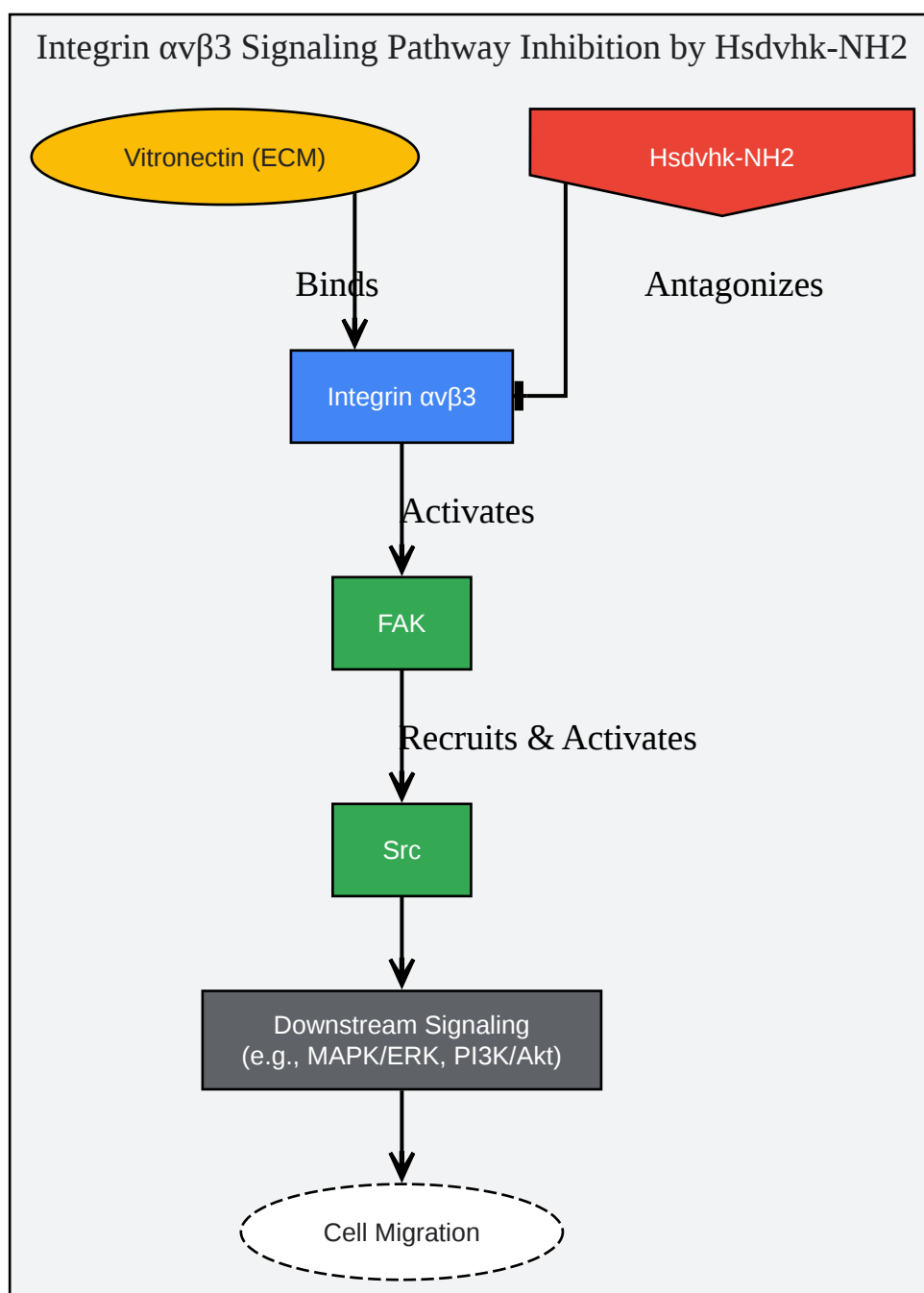
Treatment Concentration (ng/mL)	Wound Closure (%) (Mean $\pm$ SD)	Migrated Cells per Field (Mean $\pm$ SD)	p-value (vs. Control)
0 (Control)	95.2 $\pm$ 4.5	150 $\pm$ 12	-
1	70.1 $\pm$ 5.2	110 $\pm$ 9	<0.05
10	45.8 $\pm$ 3.9	65 $\pm$ 7	<0.01
100	20.3 $\pm$ 2.1	25 $\pm$ 4	<0.001

Mandatory Visualization



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Caption: Workflow for the **Hsdvhk-NH2** Transwell Cell Migration Assay.



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References

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- 2. FAK-Src Signaling Pathway: Tyrosine Kinases in Cell Migration & Cancer Progression - Creative Biolabs [creativebiolabs.net]
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